

# Safety and Handling of 2-Methylcyclooctanone: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methylcyclooctanone

Cat. No.: B075978

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This guide provides a comprehensive overview of the safety and handling precautions for **2-Methylcyclooctanone**. Due to the limited availability of specific experimental data for this compound, this document incorporates information from global harmonized system (GHS) classifications and data from structurally related cyclic ketones to provide the most robust safety guidance possible.


## Hazard Identification and Classification

**2-Methylcyclooctanone** is classified as a hazardous substance. The primary hazards are acute oral toxicity and serious eye irritation.<sup>[1]</sup>

Table 1: GHS Classification for **2-Methylcyclooctanone**<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation

Pictogram:

 alt text

Signal Word: Warning

## Physical and Chemical Properties

Specific experimental data on the physical and chemical properties of **2-Methylcyclooctanone** are not readily available. The following table summarizes computed data and information for structurally similar compounds.

Table 2: Physical and Chemical Properties of **2-Methylcyclooctanone** and Related Compounds

Property	2-Methylcyclooctanone	2-Methylcyclopentanone	2-Methylcyclohexanone
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O[1]	C <sub>6</sub> H <sub>10</sub> O	C <sub>7</sub> H <sub>12</sub> O[2]
Molecular Weight	140.22 g/mol [1]	98.14 g/mol	112.17 g/mol [2]
Appearance	Not available	Colorless liquid	Water-white to pale yellow liquid[2]
Odor	Not available	Not available	Acetone-like odor[2]
Boiling Point	Not available	139 °C	~165 °C
Flash Point	Not available	26 °C	~57 °C[2]
Density	Not available	0.913 g/mL	0.925 g/mL

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **2-Methylcyclooctanone**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling to determine the appropriate PPE. The following are general recommendations:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In case of potential splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** If working in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground all equipment when transferring large quantities to prevent static discharge.
- Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Store away from sources of ignition.

## Emergency Procedures

### First-Aid Measures

Table 3: First-Aid Measures for **2-Methylcyclooctanone**

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, call a poison control center or doctor immediately for treatment advice. Have person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by the poison control center or doctor. Do not give anything by mouth to an unconscious person.
Eye Contact	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye. Call a poison control center or doctor for treatment advice.
Skin Contact	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
Inhalation	Move person to fresh air. If person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably by mouth-to-mouth, if possible. Call a poison control center or doctor for further treatment advice.

## Fire-Fighting Measures

While the flammability of **2-Methylcyclooctanone** is not specifically documented, it is prudent to treat it as a flammable liquid, similar to other cyclic ketones.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** Vapors may be heavier than air and can travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate PPE. Eliminate all ignition sources.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

## Toxicological Information

Detailed toxicological studies on **2-Methylcyclooctanone** are not publicly available. The GHS classification indicates acute oral toxicity.<sup>[1]</sup>

Table 4: Acute Toxicity Data for **2-Methylcyclooctanone**

Route	Species	Value	Classification
Oral	Not available	No data available	Harmful if swallowed <sup>[1]</sup>
Dermal	Not available	No data available	Not classified
Inhalation	Not available	No data available	Not classified

## Experimental Protocols (General Guidance)

Specific experimental protocols for the safe handling of **2-Methylcyclooctanone** are not available. The following are general protocols that should be adapted based on the specific experimental conditions.

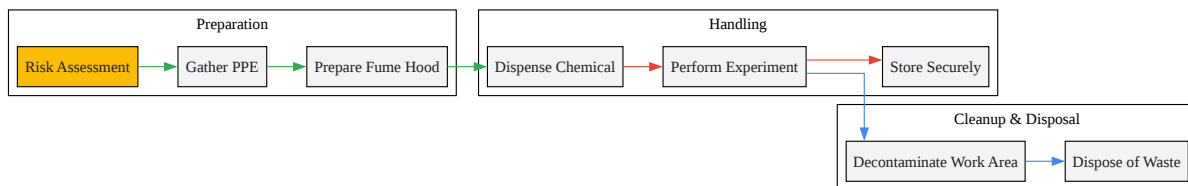
## Protocol for Dispensing and Weighing

- Perform a risk assessment for the specific quantity and procedure.
- Ensure a calibrated and certified chemical fume hood is used.
- Gather all necessary equipment, including appropriate PPE, spill kit, and waste container.
- Place an analytical balance inside the fume hood or use a tared, sealed container for weighing outside the hood.
- Slowly dispense the required amount of **2-Methylcyclooctanone** into a suitable container.
- Clean any minor drips or spills immediately with an appropriate absorbent material.
- Seal the container and the stock bottle.
- Decontaminate the work area.
- Dispose of contaminated materials in a designated hazardous waste container.

## Protocol for a Small Spill (in a fume hood)

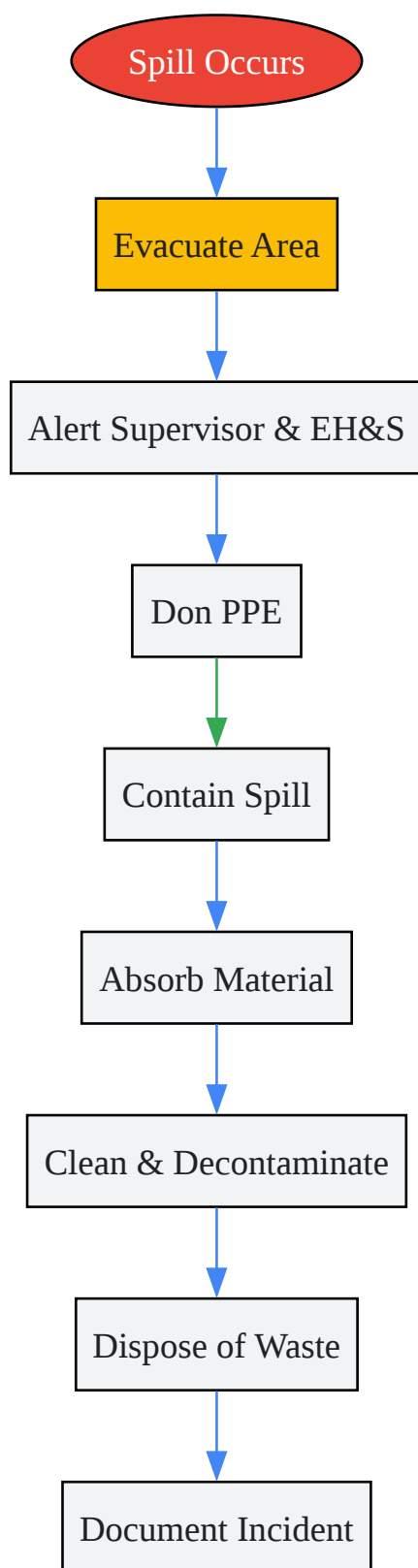
- Alert others in the immediate area.
- If safe to do so, contain the spill with absorbent pads or granules.
- Wearing appropriate PPE, absorb the spilled material.
- Place the contaminated absorbent material into a sealed, labeled hazardous waste container.
- Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Place all contaminated cleaning materials into the hazardous waste container.
- Document the spill and the cleanup procedure.

## Visualizations



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Caption: Workflow for the safe handling of **2-Methylcyclooctanone**.



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Caption: Emergency response protocol for a **2-Methylcyclooctanone** spill.



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## References

- 1. 2-Methyl-cyclooctanone | C<sub>9</sub>H<sub>16</sub>O | CID 272736 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylcyclohexanone | C<sub>7</sub>H<sub>12</sub>O | CID 11419 - PubChem [pubchem.ncbi.nlm.nih.gov]
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